

# Safety data sheet (SDS) for (3-Chlorophenyl)acetone oxime

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## Compound of Interest

Compound Name: (3-Chlorophenyl)acetone oxime

Cat. No.: B13826319

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An In-depth Technical Guide to the Safety and Handling of **(3-Chlorophenyl)acetone oxime**

## Abstract

**(3-Chlorophenyl)acetone oxime** (CAS No. 319474-76-5) is a niche chemical intermediate with potential applications in organic synthesis and drug development. As a compound that is not widely characterized in publicly available safety literature, a comprehensive understanding of its potential hazards and handling requirements is paramount for ensuring laboratory safety. This technical guide provides a detailed safety and handling profile for **(3-Chlorophenyl)acetone oxime**. In the absence of a formally published Safety Data Sheet (SDS), this document synthesizes data from structurally related compounds, including chlorophenols, acetophenone oximes, and other chlorinated organic molecules, to provide an inferred hazard assessment and best-practice handling protocols. This guide is intended for researchers, scientists, and drug development professionals who may synthesize or handle this compound.

## Chemical Identification and Physicochemical Properties

**(3-Chlorophenyl)acetone oxime** is an organic compound featuring a chlorophenyl group attached to an acetone oxime moiety.<sup>[1]</sup> The presence of the C=N-OH functional group classifies it as a ketoxime.<sup>[2][3]</sup>

Table 1: Chemical and Physical Properties

Property	Value	Source
Chemical Name	(3-chlorophenyl)acetone oxime	[1]
CAS Number	319474-76-5	[1][4]
Molecular Formula	C9H10ClNO	[1][4]
Molecular Weight	183.63 g/mol	[1][4]
Exact Mass	183.04500	[1]
Appearance	Presumed to be a solid at room temperature, typical for many oximes.[2]	Inferred
Solubility	Expected to have low solubility in water and be soluble in polar organic solvents.[2]	Inferred
Stability	Stable under recommended storage conditions, but may be sensitive to light and strong acids.[5][6]	Inferred

## Inferred Hazard Identification and GHS Classification

A formal GHS classification for **(3-Chlorophenyl)acetone oxime** is not readily available. Therefore, a precautionary classification has been inferred from the known hazards of its constituent functional groups and structurally similar compounds. The primary hazards are anticipated to arise from the chlorinated aromatic ring and the oxime functional group.

Causality of Inferred Hazards:

- Acute Toxicity: Chlorinated aromatic compounds can exhibit toxicity if swallowed, inhaled, or absorbed through the skin.[7] For instance, (4-Chlorophenyl)acetonitrile is classified as toxic if swallowed, in contact with skin, or inhaled.[7]

- Skin and Eye Irritation: Many organic chemicals, including related chloro-compounds and oximes, are known to cause skin and eye irritation.[7][8][9]
- Target Organ Effects: Toxicological profiles of chlorophenols suggest potential effects on the liver, central nervous system, and reproductive system.[10][11][12] While this compound is not a phenol, the presence of the chlorophenyl group warrants caution regarding these organ systems.

Table 2: Inferred GHS Classification

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Pictograms:

Signal Word:Warning

Precautionary Statements:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[7][8]

- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[7][9]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[7][9]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[9]

## First-Aid Measures

Immediate medical attention is recommended in case of significant exposure.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[9]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse.[9][13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[9][13]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9][13]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Combustion may produce toxic fumes of nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen chloride (HCl) gas.[6][14]

- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[15]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate personal protective equipment (PPE) as described in Section 8. Avoid breathing dust or vapors.[14]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: For small spills, carefully sweep up the solid material, place it in a suitable, labeled container for disposal. For larger spills, contain the spill and collect the material for disposal. Avoid generating dust.

## Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[9] Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Wash hands thoroughly after handling.[13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[9] Keep away from incompatible materials such as strong oxidizing agents and strong acids.[9]

## Exposure Controls and Personal Protection

- Engineering Controls: A chemical fume hood is recommended for all handling procedures. Ensure that eyewash stations and safety showers are readily accessible.[9]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9]
  - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.

- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH/MSHA-approved respirator may be necessary.[13]

## Stability and Reactivity

- Reactivity: No specific data is available.
- Chemical Stability: The compound is expected to be stable under normal storage conditions. [6]
- Possibility of Hazardous Reactions: Oximes can undergo Beckmann rearrangement in the presence of strong acids, which can be exothermic.[2]
- Conditions to Avoid: Incompatible materials, heat, and direct sunlight.[14]
- Incompatible Materials: Strong oxidizing agents, strong acids.[9]
- Hazardous Decomposition Products: Under fire conditions, may decompose to form nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen chloride.[6][14]

## Synthesis and Characterization Protocols

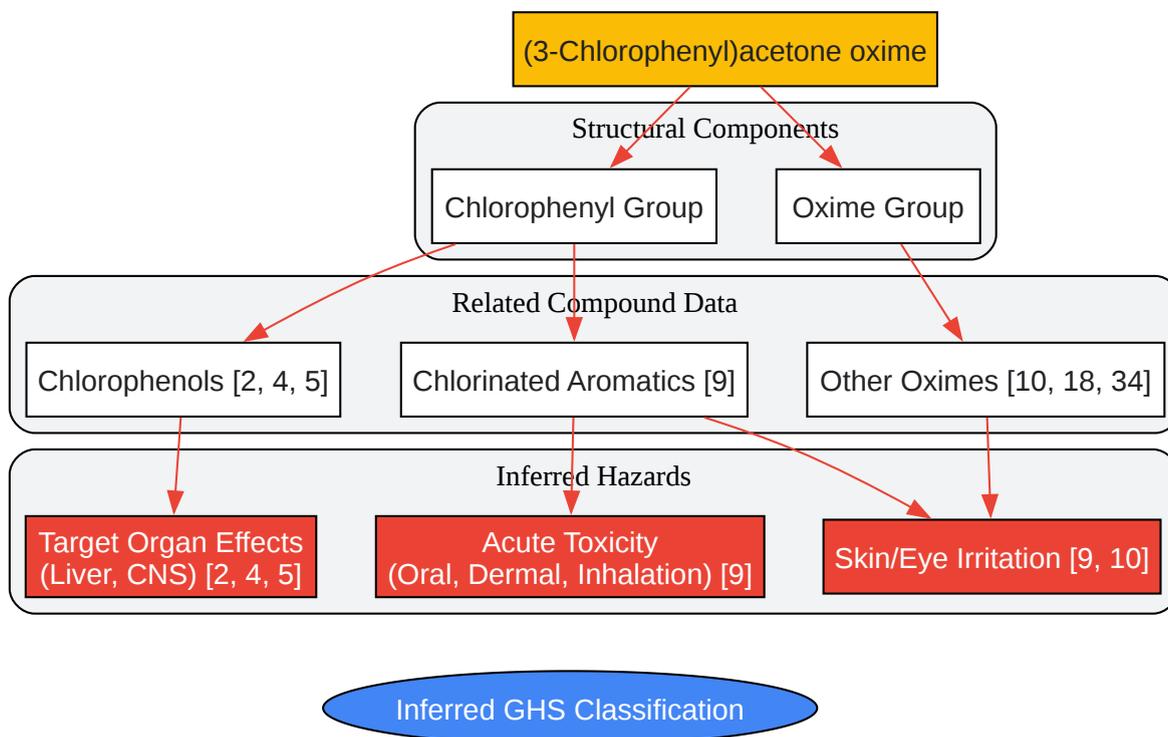
### Synthesis of (3-Chlorophenyl)acetone oxime

The synthesis of **(3-Chlorophenyl)acetone oxime** typically proceeds via the condensation reaction of 3-Chlorophenylacetone with hydroxylamine.[4] This is a standard method for the preparation of oximes from ketones.[2]

Protocol:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-Chlorophenylacetone in a suitable solvent such as ethanol.
- Add an aqueous solution of hydroxylamine hydrochloride and a mild base (e.g., sodium acetate or pyridine) to neutralize the HCl formed.

- Stir the reaction mixture at room temperature or with gentle heating. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[16]
- Upon completion, the reaction mixture is typically poured into cold water to precipitate the crude product.[16]
- The crude oxime is collected by filtration, washed with water, and dried.
- Purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water).[16]



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